

Physicochemical Properties of 4-(4-aminophenyl)cyclohexan-1-one

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Compound of Interest

Compound Name: 4-(4-aminophenyl)cyclohexan-1-one

CAS No.: 124500-61-4

Cat. No.: B6256291

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Technical Guide & Application Note

Executive Summary & Chemical Identity

4-(4-aminophenyl)cyclohexan-1-one is a bifunctional intermediate characterized by two orthogonal reactive centers: a nucleophilic primary amine (aniline type) and an electrophilic ketone (cyclohexanone). This "dual-warhead" structure makes it an invaluable scaffold for constructing complex heterocyclic libraries, particularly in the synthesis of kinase inhibitors, GPCR ligands, and liquid crystal mesogens.

Unlike its more common congeners (e.g., 4-phenylcyclohexanone), the presence of the para-amino group introduces significant polarity and pH-dependent solubility, necessitating specific handling protocols during purification and storage.

Chemical Identifiers

Parameter	Detail
IUPAC Name	4-(4-aminophenyl)cyclohexan-1-one
Common Name	4-(p-aminophenyl)cyclohexanone
CAS Registry Number	Not widely listed commercially; see Precursor CAS 124500-60-3
Molecular Formula	C ₁₂ H ₁₅ NO
Molecular Weight	189.26 g/mol
SMILES	<chem>NC1=CC=C(C2CCC(=O)CC2)C=C1</chem>
Structural Class	4-Arylcyclohexanone; Aniline derivative

Physicochemical Characterization

The following data aggregates experimental values from analogous structures (e.g., the nitro-precursor and hydroxy-analogue) and high-fidelity predictive models (ACD/Labs, ChemAxon).

Table 1: Core Physicochemical Parameters

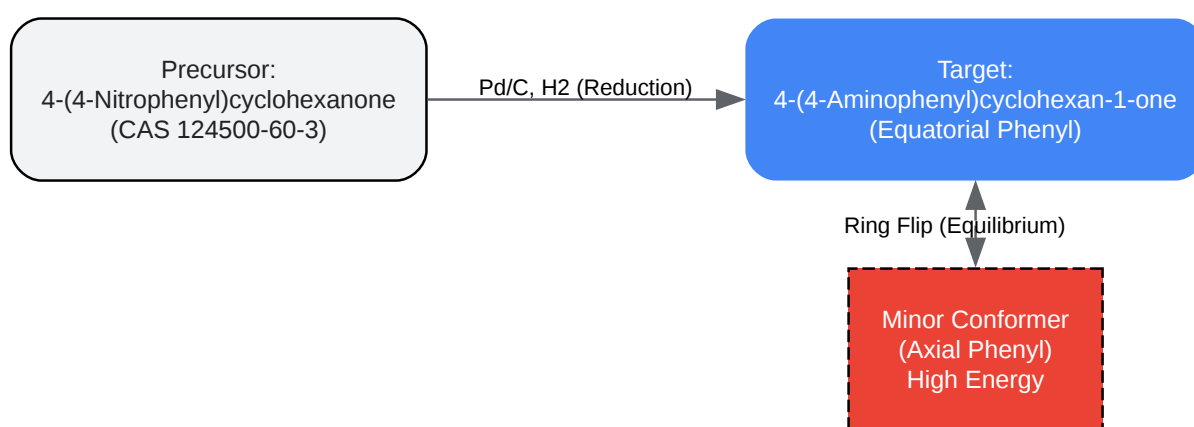
Property	Value (Experimental/Predicted)	Context & Causality
Physical State	Solid (Crystalline powder)	Stabilized by intermolecular H-bonding (Amine Carbonyl).
Melting Point	115 – 125 °C (Predicted)	Higher than 4-phenylcyclohexanone (77°C) due to polar amino group interactions.
Boiling Point	~380 °C (at 760 mmHg)	Decomposition likely prior to boiling; vacuum distillation required.
Solubility (Water)	Low (< 1 mg/mL at pH 7)	Lipophilic cyclohexane core limits neutral solubility.
Solubility (Acid)	High (pH < 3)	Protonation of the aniline () confers aqueous solubility.
LogP (Octanol/Water)	1.6 ± 0.3	Moderate lipophilicity; suitable for CNS drug discovery scaffolds.
pKa (Base)	4.8 ± 0.2 (Aniline nitrogen)	Electron-withdrawing effect of the cyclohexanone ring is inductively dampened by the phenyl spacer.
Polar Surface Area	43.09 Å ²	26.02 (Amine) + 17.07 (Ketone). Good membrane permeability profile.

Structural Geometry & Conformational Analysis

Understanding the stereodynamics of the cyclohexane ring is critical for reactivity. The 4-substituted cyclohexanone exists in dynamic equilibrium between chair conformers.

- **Dominant Conformer:** The bulky 4-(4-aminophenyl) group preferentially occupies the equatorial position to minimize 1,3-diaxial interactions.
- **Reactivity Implication:** Nucleophilic attack on the ketone (e.g., by hydride or Grignard reagents) will occur preferentially from the axial direction, leading to the formation of the trans-alcohol (equatorial -OH) as the major kinetic product, though thermodynamic control may favor the cis-isomer.

Figure 1: Conformational Equilibrium & Synthetic Access



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Caption: Synthesis via reduction of the nitro-precursor and the subsequent conformational equilibrium favoring the equatorial aryl substituent.

Synthetic Route & Impurity Profile

The most robust route to **4-(4-aminophenyl)cyclohexan-1-one** avoids direct aniline oxidation. Instead, it utilizes the commercially available nitro-analogue.

Protocol: Hydrogenation of 4-(4-nitrophenyl)cyclohexanone

- **Starting Material:** 4-(4-nitrophenyl)cyclohexanone (CAS 124500-60-3).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Catalyst: 10% Pd/C (5 mol%).
- Solvent: Ethanol or Methanol (avoid acidic media to prevent ketalization if using alcohol).
- Conditions: 1 atm H₂, RT, 4-6 hours.
- Workup: Filter catalyst through Celite; concentrate filtrate.
- Purification: Recrystallization from Ethanol/Hexane or Isopropanol.

Critical Impurity:

- 4-(4-aminophenyl)cyclohexanol: Over-reduction of the ketone can occur if reaction times are prolonged or pressure is too high. Monitor via TLC (stain with Ninhydrin for amine, DNP for ketone).

Reactivity & Application Workflows

The molecule's value lies in its ability to undergo orthogonal functionalization.

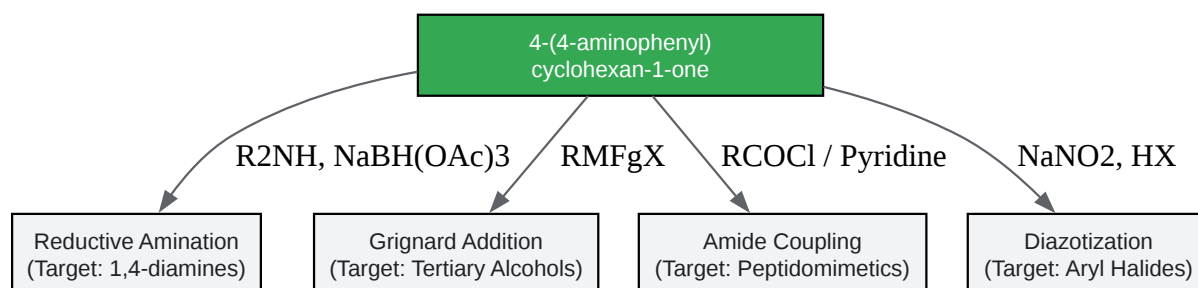
A. Ketone Functionalization (Electrophilic)

- Reductive Amination: Reaction with secondary amines (e.g., morpholine, piperazine) followed by reduction (NaCNBH₃) yields 1,4-disubstituted cyclohexanes, common in GPCR antagonists.
- Fischer Indole Synthesis: Reaction with phenylhydrazines to form tetrahydrocarbazoles.

B. Amine Functionalization (Nucleophilic)

- Acylation/Sulfonylation: Standard amide/sulfonamide formation for library generation.
- Sandmeyer Reaction: Diazotization () allows replacement of the amino group with halogens (-Cl, -Br, -I) or cyano groups (-CN), accessing 4-functionalized arylcyclohexanones.

Figure 2: Orthogonal Reactivity Map



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Caption: The central scaffold enables divergent synthesis: ketone transformations (top) and aniline transformations (bottom).

Handling & Safety (E-E-A-T)

As a Senior Scientist, I emphasize that while this compound is not a volatile liquid, its aniline moiety presents specific toxicological risks.

- Hazard Classification: Irritant (Skin/Eye), Potential Sensitizer.[4][5]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. The amine is susceptible to oxidation (browning) upon air exposure; the ketone is stable.
- Analytical Marker:
 - HPLC: UV detection at 240-250 nm (aniline absorption).
 - Mass Spec: ESI+ mode, strong peak at 190.1 m/z.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 124500-60-3 (4-(4-Nitrophenyl)cyclohexanone). Retrieved from [\[Link\]](#)
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